

Application Notes and Protocols for the Analysis of Propionylpromazine and its Metabolites

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Compound of Interest

Compound Name: *Propionylpromazine*

Cat. No.: *B14684581*

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Introduction

Propionylpromazine is a phenothiazine neuroleptic agent utilized in veterinary medicine to manage stress in animals. Understanding its metabolic fate and developing robust analytical methods for its detection and quantification, along with its metabolites, are crucial for pharmacokinetic studies, residue analysis in food-producing animals, and forensic investigations. This document provides detailed application notes and protocols for the analysis of **propionylpromazine** and its primary metabolites.

Analytical Standards

The accurate quantification of **propionylpromazine** and its metabolites relies on the availability of high-purity analytical standards.

Propionylpromazine: Certified reference materials (CRMs) for **propionylpromazine** hydrochloride and its deuterated internal standard (**Propionylpromazine-d6 HCl**) are commercially available from various suppliers, ensuring traceable and accurate quantification.

Metabolites: The primary metabolites of **propionylpromazine** identified in horses include:

- 2-(1-hydroxypropyl)promazine
- 2-(1-propenyl)promazine

- 7-hydroxypropionylpromazine
- 2-(1-hydroxypropyl) promazine sulfoxide[1][2][3]

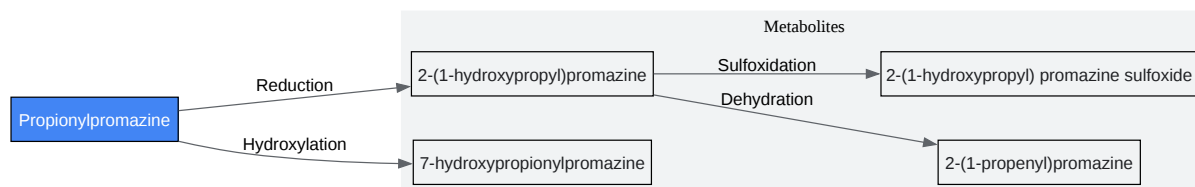
The commercial availability of certified reference materials for these metabolites is limited. However, some chemical synthesis companies offer custom synthesis of these compounds. Researchers may need to synthesize and characterize these standards in-house. A general synthetic approach for similar phenothiazine derivatives has been described, which can be adapted for the synthesis of these metabolites[4].

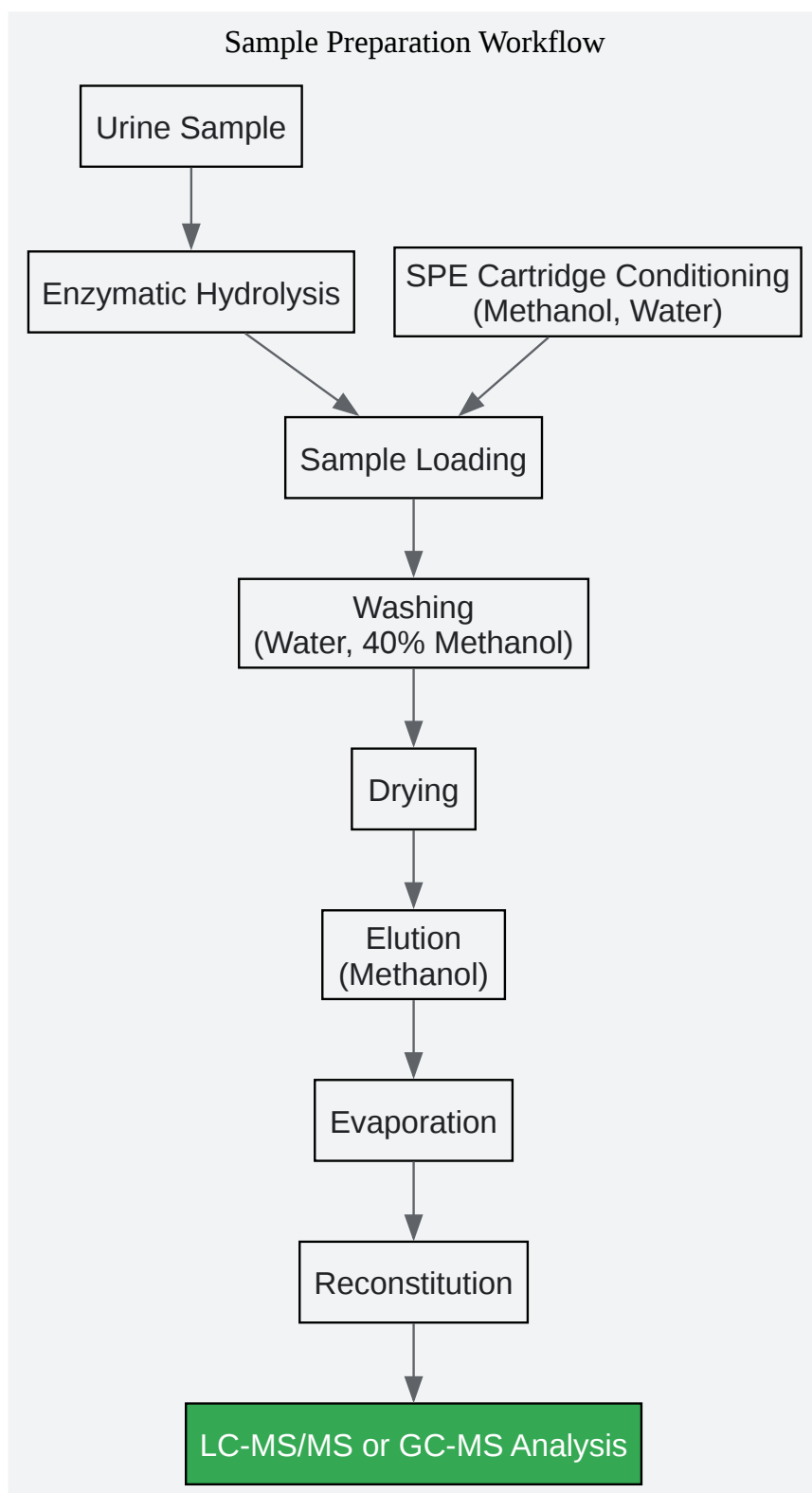
Table 1: Summary of Analytical Standards

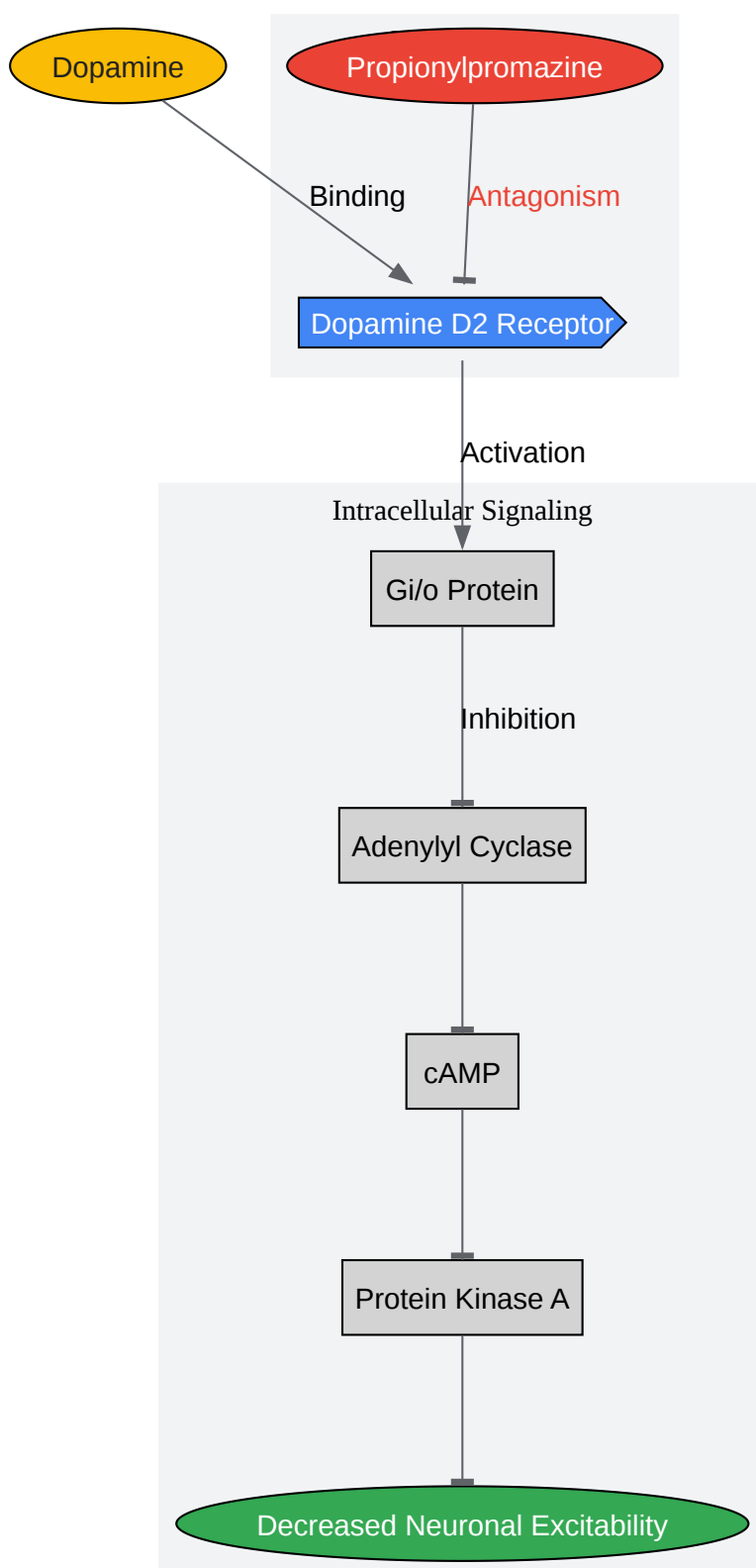
Compound	Commercial Availability	Notes
Propionylpromazine HCl	Readily available as a certified reference material[5]	Store at 2-8°C, protected from light.
Propionylpromazine-d6 HCl	Available from specialty chemical suppliers.	Used as an internal standard for mass spectrometry-based methods.
2-(1-hydroxypropyl)promazine	Limited, may require custom synthesis	
2-(1-propenyl)promazine	Limited, may require custom synthesis.	
7-hydroxypropionylpromazine	Limited, may require custom synthesis.	
2-(1-hydroxypropyl) promazine sulfoxide	Limited, may require custom synthesis	A major metabolite identified in horse urine.

Metabolic Pathway of Propionylpromazine

Propionylpromazine undergoes several biotransformation reactions in the body, primarily in the liver. The main metabolic pathways include hydroxylation, sulfoxidation, and modification of the propionyl side chain.







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